

Protocol for the Synthesis of D-Gluco-2-heptulose from D-glucose

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Compound of Interest

Compound Name: *D-Gluco-2-heptulose*

Cat. No.: *B1606216*

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Application Note

This document provides a detailed protocol for the chemical synthesis of **D-Gluco-2-heptulose**, a seven-carbon keto-sugar, starting from the readily available monosaccharide, D-glucose. This protocol is intended for researchers, scientists, and professionals in the field of drug development and carbohydrate chemistry. The synthesis is a two-step process involving a chain elongation of D-glucose via the Kiliani-Fischer synthesis to yield D-gluco-heptose, followed by an isomerization of the aldohexose to the desired ketoheptose, **D-Gluco-2-heptulose**, through the de Bruyn-van Ekenstein rearrangement.

D-Gluco-2-heptulose and other heptuloses are of interest in various biological studies and can serve as building blocks for the synthesis of more complex carbohydrates and potential therapeutic agents. This protocol provides a clear and reproducible methodology for the laboratory-scale synthesis of this valuable compound.

Experimental Protocols

The synthesis of **D-Gluco-2-heptulose** from D-glucose is achieved in two main stages:

- Step 1: Kiliani-Fischer Synthesis of D-gluco-heptose from D-glucose. This reaction extends the carbon chain of D-glucose by one carbon atom.
- Step 2: De Bruyn-van Ekenstein Rearrangement of D-gluco-heptose to **D-Gluco-2-heptulose**. This step involves the isomerization of the aldose to a ketose in the presence of

a base.

Protocol 1: Kiliani-Fischer Synthesis of D-gluco-heptose

This procedure outlines the synthesis of D-gluco-heptose from D-glucose. The reaction proceeds through a cyanohydrin intermediate, which is subsequently hydrolyzed to an aldonic acid and then reduced to the corresponding aldose.

Materials:

- D-glucose
- Sodium cyanide (NaCN)
- Deionized water
- Sulfuric acid (H₂SO₄), concentrated
- Sodium amalgam (2-3% Na)
- Dowex 50W-X8 resin (H⁺ form)
- Ethanol

Procedure:

- Cyanohydrin Formation:
 - Dissolve 10 g of D-glucose in 20 mL of deionized water in a flask.
 - Separately, dissolve 4 g of sodium cyanide in 10 mL of deionized water.
 - Slowly add the sodium cyanide solution to the D-glucose solution with constant stirring. The reaction is exothermic, and the temperature should be maintained below 30°C using an ice bath.
 - Allow the reaction mixture to stand at room temperature for 24 hours.
- Hydrolysis to Aldonic Acid Lactone:

- Carefully acidify the reaction mixture by the slow addition of 50% sulfuric acid until the pH is approximately 2-3. This should be done in a well-ventilated fume hood as hydrogen cyanide gas will be evolved.
- Heat the acidified solution on a water bath at 80-90°C for 2 hours to hydrolyze the nitrile to a carboxylic acid and promote lactonization.
- Reduction to Aldose:
 - Cool the solution to room temperature and neutralize it with a saturated solution of barium hydroxide.
 - Filter off the precipitated barium sulfate.
 - The filtrate containing the heptonic acid lactones is then reduced. While stirring vigorously, add 2.5% sodium amalgam in small portions to the solution, maintaining the temperature below 25°C. The pH should be kept slightly acidic (around pH 3-4) by the dropwise addition of dilute sulfuric acid.
 - The addition of sodium amalgam is continued until the reaction is complete (monitored by the disappearance of the lactone, e.g., by TLC).
- Purification of D-gluco-heptose:
 - After the reduction is complete, remove the mercury by decantation.
 - Pass the aqueous solution through a column of Dowex 50W-X8 (H⁺ form) resin to remove sodium ions.
 - Concentrate the eluate under reduced pressure to a syrup.
 - The D-gluco-heptose can be crystallized from ethanol. The yield for this multi-step synthesis is typically in the range of 30-40%.

Protocol 2: De Bruyn-van Ekenstein Rearrangement to D-Gluco-2-heptulose

This protocol describes the base-catalyzed isomerization of D-gluco-heptose to **D-Gluco-2-heptulose**.

Materials:

- D-gluco-heptose
- Calcium hydroxide ($\text{Ca}(\text{OH})_2$)
- Deionized water
- Dowex 50W-X8 resin (H^+ form)
- Dowex 1-X8 resin (formate form)
- Ethanol

Procedure:

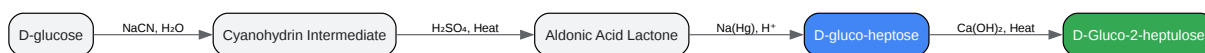
- Isomerization Reaction:
 - Dissolve 5 g of D-gluco-heptose in 100 mL of deionized water in a flask.
 - Add 1 g of calcium hydroxide to the solution.
 - Heat the mixture at 60°C with stirring for 4 hours. The progress of the isomerization can be monitored by paper chromatography or HPLC.
- Neutralization and Purification:
 - After the reaction, cool the mixture to room temperature.
 - Neutralize the solution by passing it through a column of Dowex 50W-X8 (H^+ form) resin to remove calcium ions.
 - The resulting solution will contain a mixture of D-gluco-heptose, **D-gluco-2-heptulose**, and other epimers.

- To separate **D-Gluco-2-heptulose** from the unreacted aldose and other byproducts, pass the solution through a column of Dowex 1-X8 (formate form) resin. Elute with deionized water.
- Collect the fractions and monitor for the presence of **D-Gluco-2-heptulose** using an appropriate analytical method (e.g., TLC with a specific stain for ketoses, or HPLC).
- Isolation of **D-Gluco-2-heptulose**:
 - Combine the fractions containing the purified **D-Gluco-2-heptulose**.
 - Concentrate the solution under reduced pressure to obtain a syrup.
 - The **D-Gluco-2-heptulose** can be crystallized from a mixture of ethanol and water. The yield of the isomerization and purification step can vary but is generally in the range of 20-30%.

Data Presentation

| Parameter | Step 1: Kiliani-Fischer Synthesis | Step 2: de Bruyn-van Ekenstein Rearrangement |
|----------------------|---|--|
| Starting Material | D-glucose | D-gluco-heptose |
| Key Reagents | Sodium cyanide, Sulfuric acid, Sodium amalgam | Calcium hydroxide |
| Solvent | Water | Water |
| Reaction Temperature | Cyanohydrin formation: <30°C; Hydrolysis: 80-90°C; Reduction: <25°C | 60°C |
| Reaction Time | Cyanohydrin formation: 24 h; Hydrolysis: 2 h; Reduction: variable | 4 h |
| Product | D-gluco-heptose | D-Gluco-2-heptulose |
| Typical Yield | 30-40% | 20-30% |

Visualization



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Caption: Synthetic workflow for **D-Gluco-2-heptulose** from D-glucose.

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